

# 5-Methylbenzoxazole: A Versatile Scaffold in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylbenzoxazole

Cat. No.: B076525

[Get Quote](#)

A Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Introduction:** **5-Methylbenzoxazole** is a heterocyclic compound that has garnered significant attention in the field of organic synthesis, particularly as a versatile building block for the construction of complex molecular architectures. Its rigid, planar structure and the presence of nitrogen and oxygen heteroatoms impart unique electronic properties, making it a valuable synthon in the development of novel pharmaceuticals and functional materials. This technical guide provides an in-depth overview of the synthesis, spectroscopic characterization, and synthetic applications of **5-methylbenzoxazole**, with a focus on its role in the preparation of biologically active molecules.

## Physicochemical Properties

**5-Methylbenzoxazole** is a solid at room temperature with a melting point ranging from 40 to 47 °C.<sup>[1]</sup> Key physicochemical data are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	<a href="#">[1]</a>
Molecular Weight	133.15 g/mol	<a href="#">[1]</a>
Melting Point	40-47 °C	<a href="#">[1]</a>
Boiling Point	96 °C at 15 mmHg	<a href="#">[2]</a>
Density	1.1475 g/cm <sup>3</sup> (estimate)	<a href="#">[2]</a>
Flash Point	87.8 °C (closed cup)	<a href="#">[1]</a>
Appearance	White to green to brown solid	<a href="#">[2]</a>
Solubility	Soluble in Methanol	<a href="#">[2]</a>

## Synthesis of 5-Methylbenzoxazole

The most common and efficient method for the synthesis of **5-methylbenzoxazole** involves the cyclocondensation of 2-amino-4-methylphenol with a suitable one-carbon synthon, such as triethyl orthoformate.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
- To cite this document: BenchChem. [5-Methylbenzoxazole: A Versatile Scaffold in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b076525#5-methylbenzoxazole-as-a-building-block-in-organic-synthesis>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)